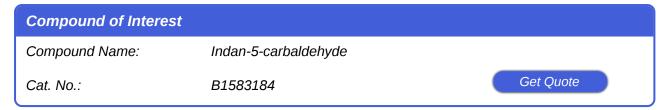


An In-Depth Technical Guide to 5-Formylindan (Indan-5-carbaldehyde)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 5-Formylindan, also known as **indan-5-carbaldehyde**, a versatile bicyclic aromatic aldehyde. This document details its chemical properties, synthesis, and notable applications in medicinal chemistry, particularly in the development of novel therapeutic agents.

Core Molecular and Physical Properties

5-Formylindan is a derivative of indane, featuring a formyl group at the 5-position of the indane ring. Its chemical structure and properties make it a valuable building block in organic synthesis.



Property	Value	Source
Molecular Formula	C10H10O	INVALID-LINK
Molecular Weight	146.19 g/mol	INVALID-LINK
CAS Number	30084-91-4	INVALID-LINK
Appearance	Colorless to light yellow liquid	INVALID-LINK
Boiling Point	146.0-147.5 °C (at 29 Torr)	INVALID-LINK
Density	1.122±0.06 g/cm³ (Predicted)	INVALID-LINK
IUPAC Name	2,3-dihydro-1H-indene-5- carbaldehyde	INVALID-LINK
Synonyms	5-Formylindan, Indan-5- carboxaldehyde, 5- Indancarboxaldehyde	INVALID-LINK,INVALID- LINK

Synthesis of 5-Formylindan

A common method for the synthesis of 5-Formylindan is through the Vilsmeier-Haack reaction, which involves the formylation of an aromatic ring. The following is a representative experimental protocol.

Experimental Protocol: Vilsmeier-Haack Formylation of Indane

Materials:

- Indane
- N-methylformanilide
- Phosphorus oxychloride (POCl₃)
- o-Dichlorobenzene
- Sodium acetate



- Hydrochloric acid (6 N)
- Methanol
- Glacial acetic acid

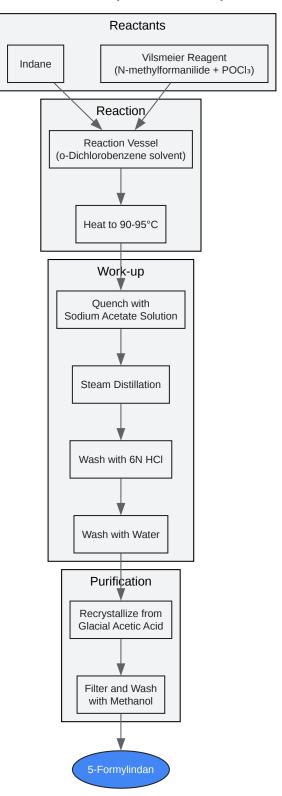
Procedure:

- In a 2-liter round-bottomed flask equipped with a mechanical stirrer and a reflux condenser, combine 35 g (0.26 mole) of N-methylformanilide, 35 g (0.23 mole) of phosphorus oxychloride, and 20 ml of o-dichlorobenzene.
- Add 22.5 g (0.13 mole) of indane to the mixture.
- Heat the flask on a steam bath with stirring, bringing the temperature to 90–95°C over 20 minutes. The indane will dissolve, forming a deep red solution, and hydrogen chloride gas will be evolved.
- Continue heating for an additional hour.
- Cool the mixture and add a solution of 140 g of crystalline sodium acetate in 250 ml of water.
- Rapidly distill the o-dichlorobenzene and most of the methylaniline with steam. The residual oil will solidify upon cooling.
- Break up the solid residue and decant the agueous liquor through a Büchner funnel.
- Wash the solid by decantation with two 100-ml portions of 6 N hydrochloric acid to remove any remaining amine, followed by a thorough washing with water.
- Recrystallize the crude solid from 50 ml of hot glacial acetic acid.
- Once cooled, filter the resulting bright yellow aldehyde by suction and wash it on the filter with 30 ml of methanol.

Workflow for the Synthesis of 5-Formylindan



Workflow for the Synthesis of 5-Formylindan



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Caption: A flowchart illustrating the key steps in the synthesis of 5-Formylindan via the Vilsmeier-Haack reaction.

Applications in Drug Development

The indane scaffold is recognized as a privileged structure in medicinal chemistry due to its presence in numerous biologically active compounds. 5-Formylindan, with its reactive aldehyde group, serves as a versatile starting material for the synthesis of a wide array of derivatives with potential therapeutic applications, including anti-inflammatory and anticancer agents.[1]

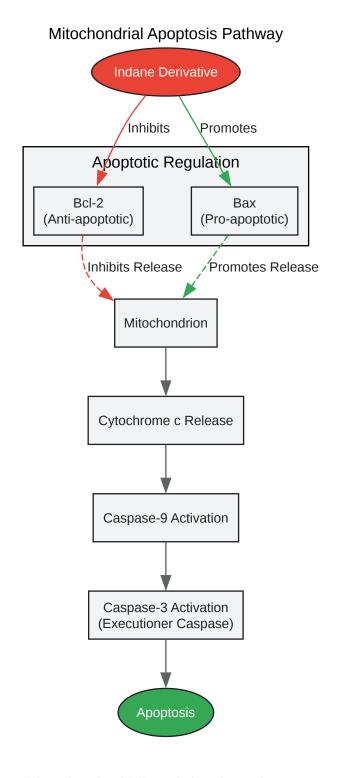
Role in Cancer Research

Derivatives of the indane nucleus have been investigated for their potential as anticancer therapeutics by targeting various oncologic pathways.[1] Some indane derivatives have been shown to induce apoptosis, a programmed cell death mechanism that is often dysregulated in cancer cells.

One proposed mechanism of action involves the activation of the mitochondrial-associated apoptotic pathway.[1] This pathway is regulated by the balance of pro-apoptotic proteins, such as Bax and caspase-3, and anti-apoptotic proteins, like Bcl-2. Certain indane derivatives have been observed to upregulate the expression of Bax and caspase-3 while downregulating Bcl-2, thereby shifting the cellular balance towards apoptosis.[1]

Mitochondrial Apoptosis Pathway





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Caption: A simplified diagram of the mitochondrial apoptosis pathway, highlighting the regulatory roles of Bcl-2 and Bax.

Safety and Handling



5-Formylindan should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when working with this compound. The synthesis should be performed in a well-ventilated fume hood.

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References

- 1. researchgate.net [researchgate.net]
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